

2-Furanacryloyl-phenylalanyl-glycyl-glycine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Furanacryloyl-phenylalanyl-glycyl-glycine

Cat. No.: B1336294

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG)

This guide provides a comprehensive overview of the chemical and biological properties of **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG), a chromogenic substrate widely utilized in the study of angiotensin-converting enzyme (ACE). Tailored for researchers, scientists, and professionals in drug development, this document details the compound's core characteristics, experimental applications, and its role in the context of the renin-angiotensin system.

Core Chemical Properties

FAPGG is a synthetic tripeptide derivative specifically designed for the continuous spectrophotometric assay of ACE activity.^{[1][2]} Its chemical structure allows for enzymatic cleavage, which can be monitored by a change in absorbance.

Table 1: General Chemical Properties of FAPGG

Property	Value	Source
CAS Number	64967-39-1	[1]
Molecular Formula	C20H21N3O6	[1]
Molecular Weight	399.4 g/mol	[1]
Synonyms	FA-Phe-Gly-Gly-OH, N-[3-(2-Furyl)acryloyl]-Phe-Gly-Gly	[1]

Solubility and Stability

Proper handling and storage of FAPGG are crucial for maintaining its activity as a substrate.

Table 2: Solubility and Storage of FAPGG

Parameter	Details	Source
Solubility	Soluble in 1 M ammonium hydroxide (NH ₄ OH) at a concentration of 50 mg/mL, resulting in a clear to slightly turbid, yellow solution.	[3]
Storage Conditions	Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is critical to protect the compound from light.	[4]

Role as an ACE Substrate

FAPGG serves as a specific substrate for angiotensin-converting enzyme.[4] ACE hydrolyzes FAPGG into N-[3-(2-furyl)acryloyl]-phenylalanine (FAP) and glycyl-glycine (Gly-Gly).[5] This enzymatic reaction leads to a decrease in absorbance at 340 nm, which is directly proportional to the ACE activity in the sample.[5][6] This characteristic makes FAPGG a valuable tool for screening ACE inhibitors.[4]

Table 3: Kinetic Parameters of FAPGG with ACE

Parameter	Value	Source
K _m	2.546 x 10 ⁻⁴ M	[4]
K _i	2.546 x 10 ⁻⁴ M	[4]

Experimental Protocols

The following section outlines a typical methodology for an ACE inhibition assay using FAPGG.

Spectrophotometric ACE Inhibition Assay

This protocol is a synthesis of methodologies described in the cited literature.[4][5][7]

Materials:

- **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG) substrate solution (e.g., 0.8 mM in a suitable buffer)
- Angiotensin-Converting Enzyme (ACE) from rabbit lung
- Tris-HCl buffer (e.g., 50 mM, pH 7.5) containing NaCl (e.g., 0.3 M)
- Test compounds (potential ACE inhibitors)
- Ethylenediaminetetraacetic acid (EDTA) solution (e.g., 100 mM)
- Spectrophotometer capable of reading at 340 nm
- Temperature-controlled cuvette holder (37°C)

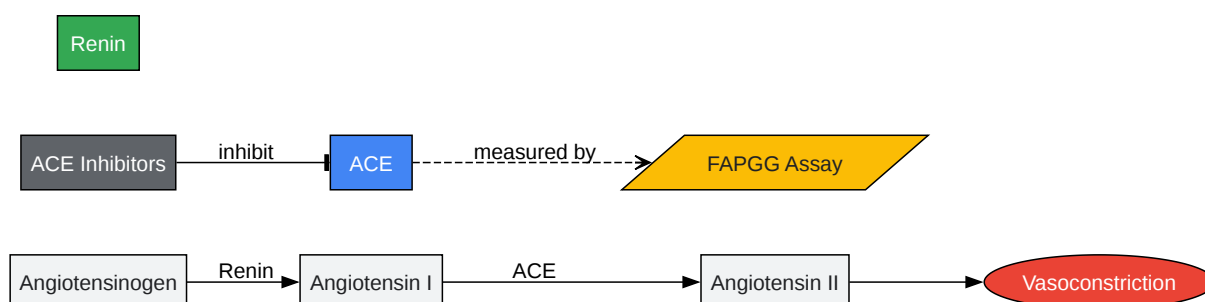
Procedure:

- Prepare Reagents: Dissolve FAPGG in the Tris-HCl buffer to the desired final concentration (e.g., 0.8 mM). Prepare solutions of ACE and test compounds in the same buffer.

- **Assay Setup:** In a cuvette, combine the FAPGG substrate solution and the test compound solution (or buffer for control).
- **Initiate Reaction:** Add the ACE solution to the cuvette to initiate the enzymatic reaction.
- **Incubation:** Incubate the reaction mixture at 37°C.
- **Measurement:** Monitor the decrease in absorbance at 340 nm over a set period (e.g., 30 minutes). The rate of decrease is proportional to ACE activity.
- **Reaction Termination** (for fixed-time assays): Add EDTA solution to stop the reaction.
- **Data Analysis:** Calculate the rate of FAPGG hydrolysis. For inhibitor screening, compare the rate in the presence of the test compound to the control rate to determine the percent inhibition.

Signaling Pathway and Experimental Workflow

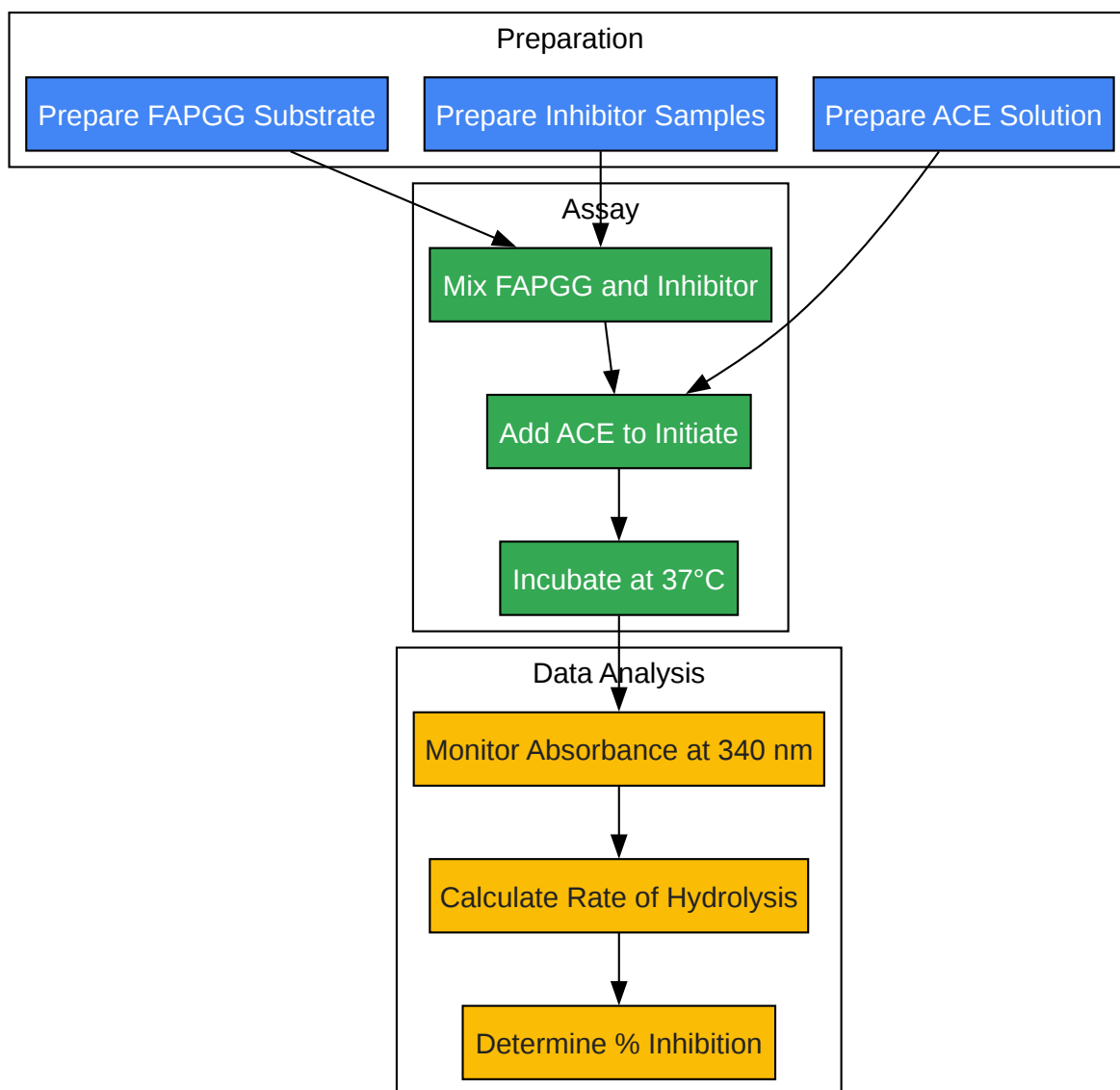
FAPGG is utilized to probe the activity of ACE within the broader context of the Renin-Angiotensin System (RAS), a critical regulator of blood pressure.



[Click to download full resolution via product page](#)

Caption: Role of FAPGG in the Renin-Angiotensin System.

The following diagram illustrates a typical experimental workflow for assessing ACE inhibition using FAPGG.



[Click to download full resolution via product page](#)

Caption: ACE Inhibition Assay Workflow using FAPGG.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FAPGG | 64967-39-1 | Data Sheet | BioChemPartner [biochempartner.com]
- 2. pubcompare.ai [pubcompare.ai]
- 3. FAPGG CAS#: 64566-61-6 [amp.chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. sorachim.com [sorachim.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Furanacryloyl-phenylalanyl-glycyl-glycine chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336294#2-furanacryloyl-phenylalanyl-glycyl-glycine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com